Application Notes and Protocols: RBN-3143 in a Mouse Model of Atopic Dermatitis

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Compound of Interest

Compound Name:	*RBN-3143*
Cat. No.:	*B10855028*

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These application notes provide a detailed overview of the dosing and administration of **RBN-3143**, a selective PARP14 inhibitor, in a preclinical mouse model of atopic dermatitis. The protocols are intended for researchers, scientists, and drug development professionals investigating novel therapeutics for inflammatory skin diseases.

Introduction

RBN-3143 is a potent and selective inhibitor of Poly (ADP-ribose) polymerase 14 (PARP14), an enzyme implicated in the pathogenesis of inflammatory diseases. PARP14 acts as a coactivator for STAT6-driven transcription, promoting the expression of genes regulated by interleukin-4 (IL-4), a key cytokine in type 2 inflammatory responses characteristic of atopic dermatitis. By inhibiting PARP14, **RBN-3143** aims to suppress the inflammatory cascade associated with atopic dermatitis. Preclinical studies have demonstrated the efficacy of **RBN-3143** in reducing key markers of atopic dermatitis in a mouse model.

Signaling Pathway of **RBN-3143** in Atopic Dermatitis

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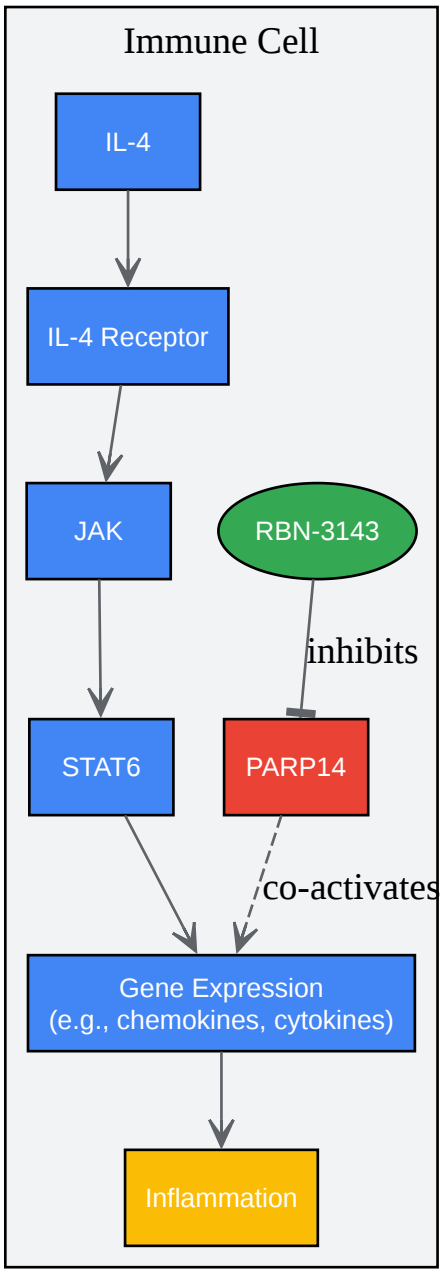

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Caption: **RBN-3143** inhibits PARP14, a co-activator of STAT6-mediated gene expression downstream of IL-4 signaling, thereby reducing inflammation.

Experimental Protocols

Oxazolone-Induced Atopic Dermatitis Mouse Model

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This protocol describes the induction of atopic dermatitis-like skin inflammation in mice using the hapten oxazolone.

Materials:

- Mice (e.g., BALB/c or C57BL/6 strains, female, 7-8 weeks old)
- Oxazolone (4-ethoxymethylene-2-phenyl-2-oxazoline-5-one)
- Acetone
- Olive oil
- Vehicle for **RBN-3143** (e.g., appropriate oral formulation)
- **RBN-3143**
- Calipers for measuring ear thickness
- Tools for tissue collection and processing

Procedure:

- Acclimatization: House mice in a specific pathogen-free facility for at least one week before the experiment.
- Sensitization (Day 0):
  - Anesthetize the mice.
  - Shave a small area on the dorsal skin.
  - Apply a solution of oxazolone (e.g., 0.3% in a vehicle of 80% acetone and 20% olive oil) to the shaved dorsal skin.
- Challenge Phase (Beginning on Day 5 or 7):
  - Repeatedly apply a lower concentration of oxazolone solution (e.g., 0.3%) to the same dorsal skin area and/or the ears.

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- Challenges are typically performed every other day or twice a week for a period of two weeks or more to induce a chronic inflammatory state.

- Control Group: A control group should be treated with the vehicle (acetone/olive oil) only, following the same sensitization and challenge schedule.

Dosing and Administration of **RBN-3143**

Procedure:

- Preparation of Dosing Solution: Prepare a homogenous suspension of **RBN-3143** in the selected vehicle at the desired concentrations (100, 300, and 1000 mg/kg).

- Administration:

  - Administer **RBN-3143** or vehicle to the mice via oral gavage.

  - Dosing is performed twice daily (b.i.d.).

  - Treatment typically starts after the sensitization phase and continues throughout the challenge phase for a duration of two weeks.

Experimental Workflow

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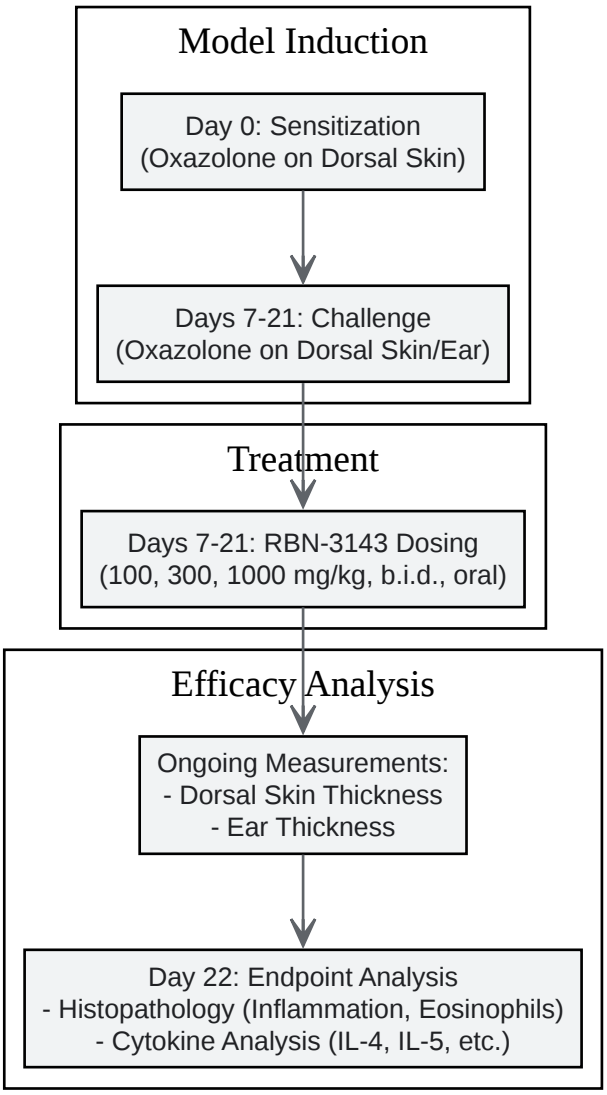

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